Standard Operating Procedure: Disposal of WLB-87848

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Compound of Interest

Compound Name:	*WLB-87848*
Cat. No.:	*B15619801*

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This document provides comprehensive procedures for the safe and compliant disposal of **WLB-87848**, a potent kinase inhibitor, and its associated waste streams. Adherence to these guidelines is mandatory for all laboratory personnel to ensure a safe working environment and maintain regulatory compliance.

Waste Stream Classification

All waste materials containing **WLB-87848** must be treated as hazardous chemical waste. This includes pure compound, solutions, contaminated labware, and personal protective equipment (PPE). Proper segregation is critical for safe and efficient disposal.

Quantitative Disposal Parameters

The following table outlines the quantitative limits and parameters for the temporary storage and disposal of **WLB-87848** waste.

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Parameter	Specification	Rationale
Waste Category	Hazardous Chemical Waste	High potency and potential cytotoxicity.
Aqueous Waste (Liquid)	< 500 µg/L for drain disposal	Local regulations for non-acutely toxic chemical waste. [1]
> 500 µg/L must be collected in containers	Prevent environmental release of active pharmaceutical ingredient.	
Solid Waste Container	UN-rated, HDPE, screw-top, 20 L max	Ensure chemical compatibility and prevent spills.
Liquid Waste Container	UN-rated, HDPE, screw-top, 10 L max	Ensure chemical compatibility and prevent spills.
Container Fill Limit	80% of total volume	Provide headspace to prevent pressure buildup and splashing.
On-site Storage Time	Maximum 90 days from accumulation start date	Compliance with hazardous waste accumulation regulations.
Labeling Requirement	"Hazardous Waste, Cytotoxic"	Clear identification of hazard for handling and disposal personnel.[1]

Experimental Protocol: Cellular Viability Assay with WLB-87848

The following protocol details a typical cell-based assay that generates **WLB-87848** waste, necessitating the subsequent disposal procedures.

Objective: To determine the IC50 of **WLB-87848** in a human cancer cell line (e.g., HCT116).

Methodology:

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- Cell Seeding: HCT116 cells are seeded into 96-well microplates at a density of 5,000 cells per well and incubated for 24 hours.
- Compound Preparation: A 10 mM stock solution of **WLB-87848** in DMSO is prepared. A serial dilution series (e.g., 100 µM to 1 nM) is created by diluting the stock in cell culture medium.
- Cell Treatment: The existing medium is aspirated from the cells, and 100 µL of the **WLB-87848** dilutions are added to the respective wells. A vehicle control (DMSO in medium) is also included.
- Incubation: The plates are incubated for 72 hours at 37°C in a 5% CO2 incubator.
- Viability Assessment: 10 µL of a resazurin-based viability reagent is added to each well. The plates are incubated for another 4 hours.
- Data Acquisition: Fluorescence is measured using a plate reader (Excitation: 560 nm, Emission: 590 nm).
- Waste Generation: All materials from this protocol, including pipette tips, 96-well plates, and leftover compound solutions, are considered **WLB-87848** waste and must be disposed of according to the procedures outlined below.

Step-by-Step Disposal Procedures

4.1 Solid Waste (Contaminated Labware, PPE, and Pure Compound):

- Segregation: At the point of generation, collect all non-sharp, solid waste contaminated with **WLB-87848** (e.g., gloves, weigh boats, centrifuge tubes, pipette tips) in a designated, leak-proof plastic bag lined with an absorbent pad.
- Containerization: Once the bag is full or at the end of the procedure, securely seal it and place it into a designated 20 L UN-rated solid hazardous waste container.
- Labeling: Ensure the container is clearly labeled with "Hazardous Waste, Cytotoxic" and the primary constituents (**WLB-87848**). Log the date the first waste was added.

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- Storage: Store the sealed container in a designated satellite accumulation area. Do not exceed the 90-day storage limit.

4.2 Liquid Waste (Aqueous and Organic Solutions):

- Segregation: Collect all liquid waste containing **WLB-87848** in a designated 10 L UN-rated liquid hazardous waste container. Do not mix with other incompatible waste streams.
- Containerization: Use a funnel to transfer liquid waste into the container, ensuring the exterior remains clean. Do not fill beyond the 80% capacity line.
- Labeling: Securely cap the container and label it with "Hazardous Waste, Cytotoxic" and list all chemical constituents, including solvents and their approximate percentages. Log the accumulation start date.
- Storage: Store the container in secondary containment (e.g., a chemical-resistant tray) within a designated satellite accumulation area.

4.3 Sharps Waste (Needles, Scalpels):

- Containerization: Immediately place any sharps contaminated with **WLB-87848** into a designated, puncture-proof sharps container.
- Labeling: The sharps container must be labeled as "Hazardous Waste, Cytotoxic Sharps".
- Disposal: Once the sharps container is three-quarters full, seal it and place it into the solid hazardous waste container for **WLB-87848**.

Visual Workflow for **WLB-87848** Waste Disposal

The following diagram illustrates the decision-making process for the proper segregation and disposal of waste generated from experiments involving **WLB-87848**.

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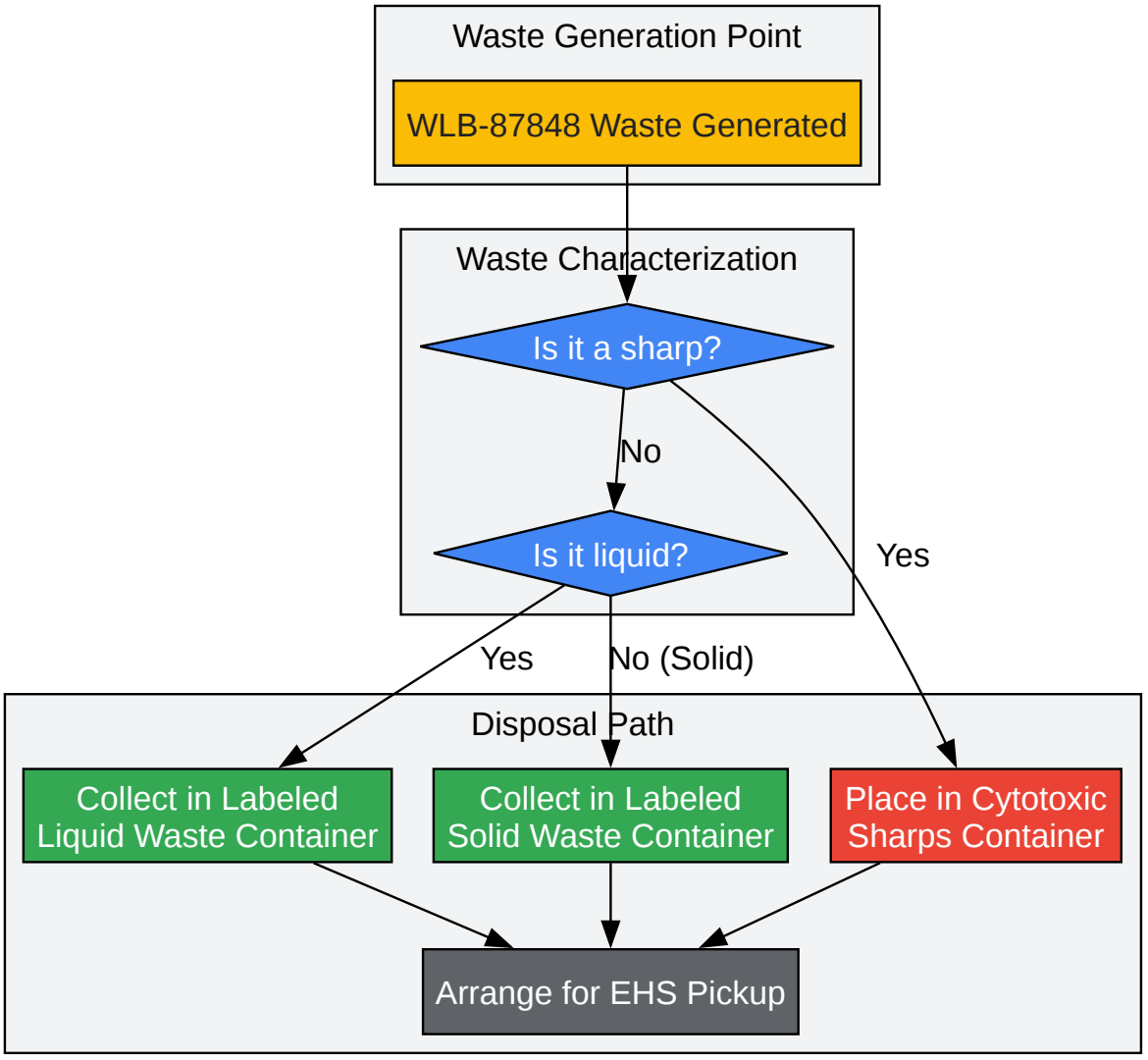

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Caption: Decision workflow for the proper segregation of **WLB-87848** hazardous waste.

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References

- 1. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
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